

# In-Depth Technical Guide to the Physicochemical Properties of Stearyl Isononanoate

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Compound of Interest		
Compound Name:	Stearyl isononanoate	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **stearyl isononanoate** (CAS No. 84878-34-2), an ester of stearyl alcohol and isononanoic acid. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and formulation, offering detailed data, experimental methodologies, and a logical framework for its evaluation.

# **Core Physicochemical Data**

**Stearyl isononanoate**, with the IUPAC name octadecyl 3,5,5-trimethylhexanoate, is a key ingredient in many cosmetic and pharmaceutical formulations due to its emollient and solvent properties.[1] A precise understanding of its physicochemical characteristics is crucial for formulation development, stability testing, and predicting its behavior in various systems.

The following tables summarize the key physicochemical properties of **stearyl isononanoate**. It is important to note that much of the publicly available data is for the closely related "cetearyl isononanoate," which is a mixture of cetyl and **stearyl isononanoate**s. The data presented here is specific to **stearyl isononanoate** wherever possible.

Table 1: General and Physical Properties of Stearyl Isononanoate



Property	Value	Source(s)
CAS Number	84878-34-2	[2][3]
Molecular Formula	C27H54O2	[2][3]
Molecular Weight	410.72 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[4]
Solubility	Insoluble in water; Soluble in oils	[4]

Table 2: Chemical and Formulation Properties of Stearyl Isononanoate

Property	Value	Source(s)
IUPAC Name	octadecyl 3,5,5- trimethylhexanoate	[3]
Saponification Value	139 - 145 mg KOH/g (for Cetearyl Isononanoate)	[5]
Viscosity	Data not available for stearyl isononanoate. For Cetearyl Isononanoate: 19-22 mPa·s (20°C)	
Refractive Index	Data not available for stearyl isononanoate. For Cetearyl Isononanoate: 1.4470 - 1.4500 (20°C)	
Density	Data not available for stearyl isononanoate. For Cetearyl Isononanoate: 0.853 - 0.856 g/mL (20°C)	

Note: Data for some parameters for pure **stearyl isononanoate** is not readily available in the public domain. The provided data for saponification value, viscosity, refractive index, and



density are for the closely related cetearyl isononanoate and can be used as a close approximation.

# **Experimental Protocols**

The determination of the physicochemical properties of **stearyl isononanoate** relies on standardized experimental protocols. Below are detailed methodologies for key experiments.

## **Determination of Saponification Value**

Principle: The saponification value is the number of milligrams of potassium hydroxide (KOH) required to saponify one gram of an ester. This value is inversely proportional to the average molecular weight of the ester.

### Methodology:

- Sample Preparation: Accurately weigh approximately 2 grams of the stearyl isononanoate sample into a 250 mL flask with a ground-glass joint.
- Reagent Addition: Add 25 mL of 0.5 N alcoholic potassium hydroxide solution to the flask.
- Saponification: Connect the flask to a reflux condenser and heat the mixture on a boiling water bath for 30 minutes to one hour, ensuring complete saponification.
- Titration: After cooling, add 1 mL of phenolphthalein indicator and titrate the excess KOH with a standardized 0.5 N hydrochloric acid (HCl) solution until the pink color disappears.
- Blank Determination: Perform a blank titration under the same conditions without the sample.
- Calculation: The saponification value (SV) is calculated using the following formula: SV = [(B S) x N x 56.1] / W Where:
  - B = volume of HCl used for the blank (mL)
  - S = volume of HCl used for the sample (mL)
  - N = normality of the HCl solution



- 56.1 = molecular weight of KOH (g/mol)
- W = weight of the sample (g)

# **Measurement of Viscosity**

Principle: Viscosity is a measure of a fluid's resistance to flow. For cosmetic and pharmaceutical ingredients, a rotational viscometer is commonly used.

## Methodology:

- Instrument Setup: Use a calibrated rotational viscometer with a suitable spindle and guard leg.
- Sample Preparation: Place a sufficient amount of the stearyl isononanoate sample in a beaker, ensuring the spindle will be properly immersed.
- Temperature Control: Maintain the sample at a constant temperature (e.g., 20°C or 25°C)
  using a water bath, as viscosity is temperature-dependent.
- Measurement: Immerse the spindle in the sample, ensuring there are no air bubbles. Start
  the viscometer at a specified speed (RPM) and allow the reading to stabilize.
- Data Recording: Record the viscosity reading in millipascal-seconds (mPa·s) or centipoise (cP). Repeat the measurement at different rotational speeds to assess the shear-thinning or shear-thickening behavior of the sample.

## **Measurement of Refractive Index**

Principle: The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance and is temperature-dependent.

#### Methodology:

 Instrument Calibration: Calibrate the refractometer (e.g., an Abbe refractometer) using a standard of known refractive index, such as distilled water.

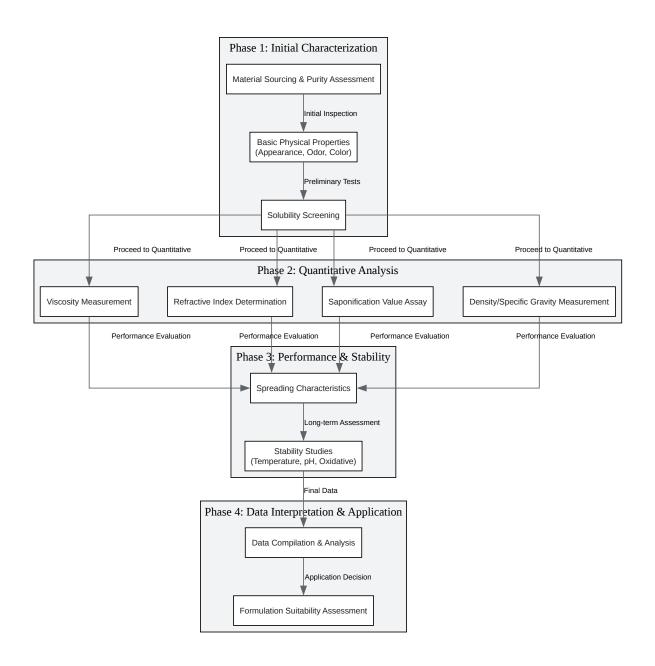


- Sample Application: Place a few drops of the stearyl isononanoate sample onto the prism
  of the refractometer.
- Temperature Control: Ensure the refractometer is set to a constant temperature, typically 20°C.
- Measurement: Close the prism and allow the sample to reach thermal equilibrium. Look
  through the eyepiece and adjust the controls until the dividing line between the light and dark
  fields is sharp and centered in the crosshairs.
- Data Recording: Read the refractive index value from the instrument's scale.

# **Logical Workflow for Physicochemical Evaluation**

The following diagram illustrates a logical workflow for the comprehensive physicochemical evaluation of a cosmetic or pharmaceutical ingredient like **stearyl isononanoate**.





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Caption: Workflow for Physicochemical Profiling.

This comprehensive guide provides a foundational understanding of the physicochemical properties of **stearyl isononanoate** for research and development purposes. For specific



applications, it is recommended to perform in-house testing to confirm these properties within the context of the intended formulation.

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